

# "2-(1-Benzylpiperidin-4-yl)acetic acid" CAS number lookup

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## Compound of Interest

Compound Name: 2-(1-Benzylpiperidin-4-yl)acetic acid

Cat. No.: B160121

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## Technical Guide: 2-(1-Benzylpiperidin-4-yl)acetic acid

CAS Number: 130927-83-2

This technical guide provides an in-depth overview of **2-(1-Benzylpiperidin-4-yl)acetic acid**, a heterocyclic compound of interest to researchers and professionals in drug development. The document covers its physicochemical properties, a plausible synthetic route, and its potential pharmacological significance based on the activities of structurally related molecules.

## Compound Data

The quantitative data for **2-(1-Benzylpiperidin-4-yl)acetic acid** are summarized in the table below for easy reference.

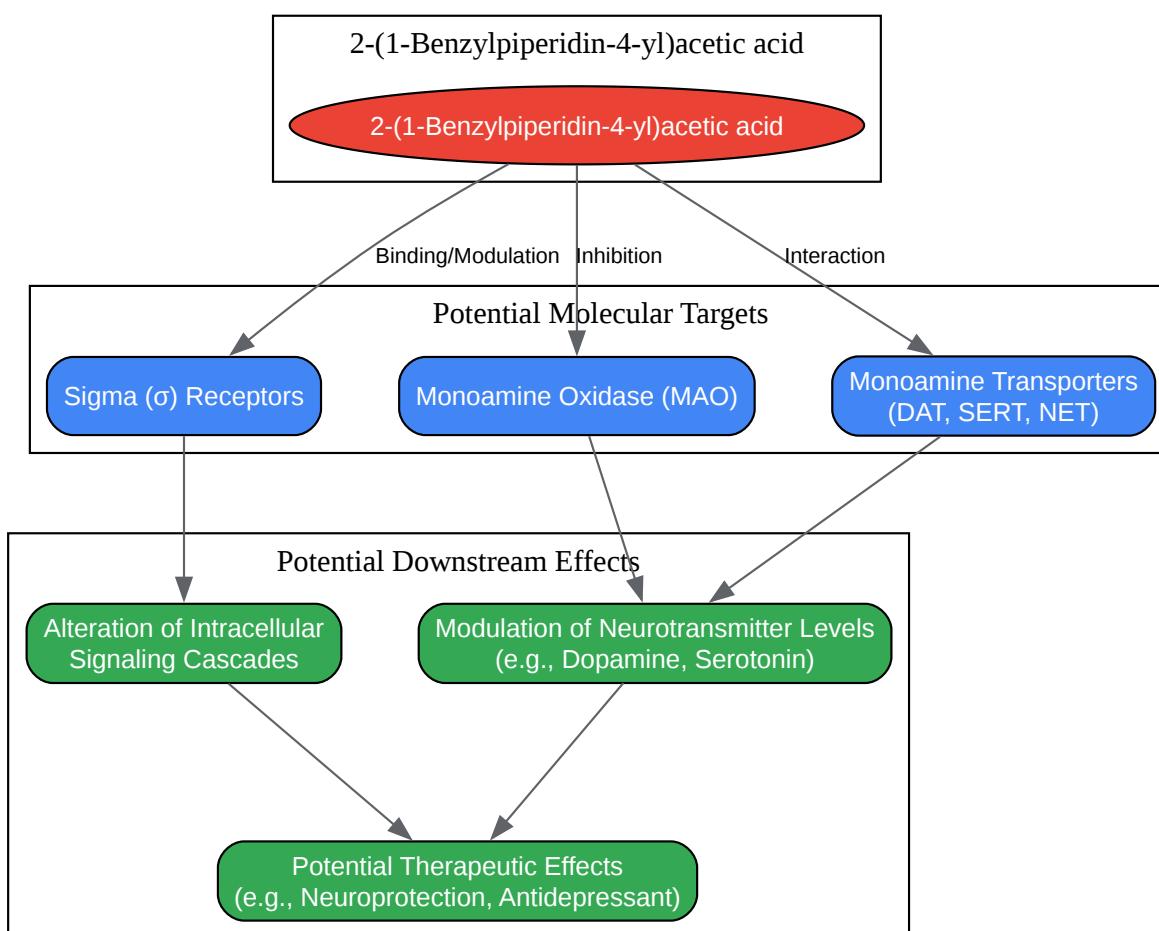
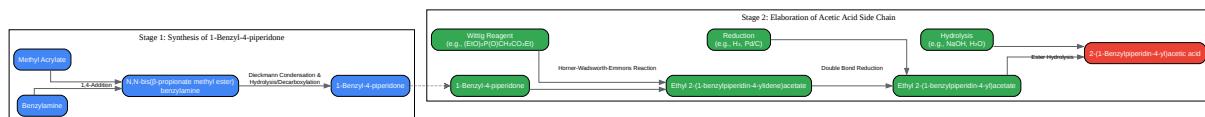
Property	Value	Source
CAS Number	130927-83-2	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	233.31 g/mol	<a href="#">[1]</a>
Appearance	Light Yellow Powder	<a href="#">[2]</a>
Purity	94.5-100%	<a href="#">[2]</a>
Storage Conditions	Inert atmosphere, room temperature	<a href="#">[1]</a>

## Synthesis Pathway

While a direct experimental protocol for the synthesis of **2-(1-Benzylpiperidin-4-yl)acetic acid** is not readily available in the public domain, a feasible synthetic route can be conceptualized based on established organic chemistry principles and published syntheses of related piperidine derivatives. A key intermediate in this proposed pathway is 1-Benzyl-4-piperidone.

The overall synthesis can be envisioned as a two-stage process:

- Formation of the core intermediate: Synthesis of 1-Benzyl-4-piperidone.
- Elaboration of the acetic acid side chain: Conversion of the piperidone to the final acetic acid product.



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## References

- 1. 2-{N-[ $\omega$ -(1-Benzylpiperidin-4-yl)alkyl]amino}-6-[(prop-2-yn-1-yl)amino]pyridine-3,5-dicarbonitriles Showing High Affinity for  $\sigma$ 1/2 Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [pubs.rsc.org](https://pubs.rsc.org/en/content/article/2022/ra00001) [pubs.rsc.org]
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